

N-Methylacetamide-d7 (CAS: 3669-74-7): A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Methylacetamide-d7

Cat. No.: B1611707

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides core information on **N-Methylacetamide-d7** (NMA-d7), a deuterated analog of N-Methylacetamide (NMA). This document is intended for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their experimental workflows.

Core Compound Information

N-Methylacetamide-d7 is a stable isotope-labeled version of N-Methylacetamide, where seven hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an ideal internal standard for quantitative analysis, particularly in mass spectrometry-based applications, as it is chemically identical to the endogenous compound but mass-shifted.^[1]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **N-Methylacetamide-d7**.

Property	Value	Reference(s)
CAS Number	3669-74-7	[1]
Molecular Formula	C ₃ D ₇ NO	
Linear Formula	CD ₃ COND(CD ₃)	
Molecular Weight	80.14 g/mol	
Appearance	Colorless liquid or solid	
Melting Point	26-28 °C (lit.)	
Boiling Point	204-206 °C (lit.)	
Density	1.05 g/mL at 25 °C (lit.)	
Refractive Index	n ₂₀ /D 1.429 (lit.)	
Flash Point	108.3 °C (226.9 °F) - closed cup	

Purity and Isotopic Enrichment

Specification	Value	Reference(s)
Isotopic Purity	98 atom % D	
Chemical Purity	99% (CP)	
Mass Shift	M+7	

Safety and Handling

N-Methylacetamide-d7 is classified as a reproductive toxin (Category 1B) and requires careful handling in a controlled laboratory environment.

Hazard Information	Details	Reference(s)
GHS Pictogram	GHS08 (Health Hazard)	
Signal Word	Danger	
Hazard Statement	H360D: May damage the unborn child.	
Precautionary Statements	P201, P202, P280, P308 + P313, P405, P501	
Storage Class	6.1C: Combustible, acute toxic Cat. 3 / toxic compounds or compounds which cause chronic effects	

Handling Recommendations: Use personal protective equipment (PPE), including gloves, lab coat, and safety glasses. Work in a well-ventilated area or under a fume hood. Avoid inhalation of vapor and direct contact with skin and eyes.

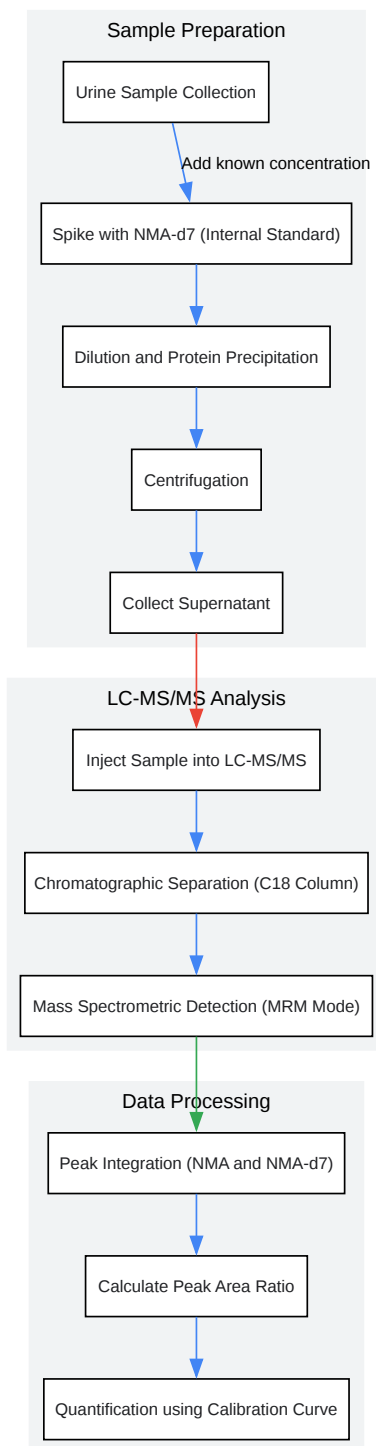
Experimental Applications and Protocols

The primary application of **N-Methylacetamide-d7** is as an internal standard for the quantification of N-Methylacetamide in biological matrices using isotope dilution mass spectrometry (IDMS). N-Methylacetamide is a known metabolite of the widely used solvent N,N-Dimethylacetamide (DMAC).

General Workflow for Quantification of N-Methylacetamide in Urine

The following diagram illustrates a typical workflow for the analysis of N-Methylacetamide in urine samples using NMA-d7 as an internal standard.

Workflow for NMA Quantification in Urine

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Workflow for NMA Quantification in Urine

Detailed Experimental Protocol: Quantification of NMA in Urine by LC-MS/MS

This protocol is a representative method for the use of NMA-d7 as an internal standard.

1. Materials and Reagents:

- N-Methylacetamide (NMA) standard
- **N-Methylacetamide-d7** (NMA-d7) internal standard
- Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid (FA), LC-MS grade
- Ultrapure water
- Urine samples

2. Preparation of Standard and Internal Standard Stock Solutions:

- NMA Stock Solution (1 mg/mL): Accurately weigh 10 mg of NMA and dissolve in 10 mL of methanol.
- NMA-d7 Internal Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of NMA-d7 and dissolve in 10 mL of methanol.
- NMA-d7 Working Solution (10 µg/mL): Dilute the NMA-d7 stock solution 1:100 with 50% methanol in water.

3. Preparation of Calibration Standards:

- Prepare a series of calibration standards by spiking known concentrations of NMA into a control urine matrix.

- To 100 μ L of control urine, add the appropriate volume of NMA working solution to achieve final concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Add 10 μ L of the NMA-d7 working solution (10 μ g/mL) to each calibration standard.

4. Sample Preparation:

- To 100 μ L of each urine sample, add 10 μ L of the NMA-d7 working solution (10 μ g/mL).
- Add 400 μ L of cold acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

5. LC-MS/MS Conditions:

- LC System: UHPLC system
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.7 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to separate NMA from matrix components.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- MRM Transitions:

- NMA: Precursor ion > Product ion (e.g., m/z 74 > 59)
- NMA-d7: Precursor ion > Product ion (e.g., m/z 81 > 63)

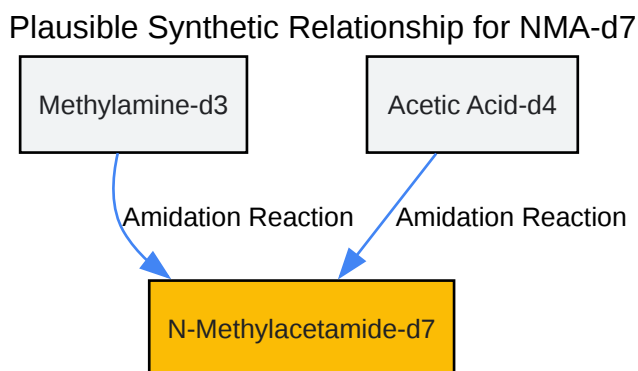
6. Data Analysis:

- Integrate the peak areas for both NMA and NMA-d7.
- Calculate the peak area ratio (NMA peak area / NMA-d7 peak area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of NMA in the unknown samples by interpolating their peak area ratios from the calibration curve.

Synthesis

While detailed synthesis protocols for **N-Methylacetamide-d7** are proprietary to manufacturers, the synthesis of deuterated amides generally involves the use of deuterated starting materials. For NMA-d7, this could involve the reaction of a deuterated methylamine with a deuterated acetyl source.

The following diagram illustrates a plausible synthetic relationship.



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Plausible Synthetic Relationship for NMA-d7

Spectroscopic Data

Actual spectroscopic data for **N-Methylacetamide-d7** is typically provided with the product by the supplier. Researchers should refer to the Certificate of Analysis for specific lot data. The expected mass spectrum would show a molecular ion peak at m/z 81. The NMR spectrum would be significantly different from the non-deuterated analog, with the absence of proton signals corresponding to the methyl and amide protons.

This guide provides a comprehensive overview of the technical information for **N-Methylacetamide-d7**. For specific applications and troubleshooting, it is recommended to consult relevant scientific literature and the manufacturer's documentation.

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References

- 1. scbt.com [scbt.com]
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